

A Comprehensive Guide to the Safe Handling of 5-Methoxy-2-nitrosophenol

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Compound of Interest

Compound Name: 5-Methoxy-2-nitrosophenol

CAS No.: 13895-38-0

Cat. No.: B082057

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This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **5-Methoxy-2-nitrosophenol**. The following protocols and guidelines are designed to ensure the safe handling, use, and disposal of this compound, grounded in established safety principles and regulatory standards.

Understanding the Risks: Hazard Profile of 5-Methoxy-2-nitrosophenol

5-Methoxy-2-nitrosophenol is a chemical compound with a molecular formula of $C_7H_7NO_4$ and a molecular weight of 169.14.^[1] While comprehensive toxicological data is not available for this specific compound, the available Safety Data Sheet (SDS) indicates several potential hazards.^[1] It is classified as harmful and carries the "Warning" signal word.^[1]

Potential Health Effects:

- Harmful if swallowed (H302), in contact with skin (H312), or if inhaled (H332).^[1]
- Causes skin irritation (H315) and serious eye irritation (H319).^[1]

- May cause respiratory irritation (H335).[1]
- The full toxicological properties have not been thoroughly investigated, and there is no classification data available regarding its carcinogenic properties from major regulatory bodies such as the EPA, IARC, NTP, OSHA, or ACGIH.[1]

Chemical Reactivity:

- The compound is stable under normal temperatures and pressures.[1]
- It is incompatible with strong oxidants, strong bases, and strong reducing agents.[1]
- Hazardous decomposition products include carbon oxides and nitrogen oxides.[1]

Hazard Classification	GHS Hazard Statement
Acute toxicity, oral	Harmful if swallowed (H302)[1]
Acute toxicity, dermal	Harmful in contact with skin (H312)[1]
Acute toxicity, inhalation	Harmful if inhaled (H332)[1]
Skin corrosion/irritation	Causes skin irritation (H315)[1]
Serious eye damage/eye irritation	Causes serious eye irritation (H319)[1]
Specific target organ toxicity	May cause respiratory irritation (H335)[1]

Engineering Controls and Personal Protective Equipment (PPE)

Given the hazardous nature of **5-Methoxy-2-nitrosophenol**, a multi-layered approach to safety, starting with engineering controls and supplemented by appropriate PPE, is mandatory.

Engineering Controls:

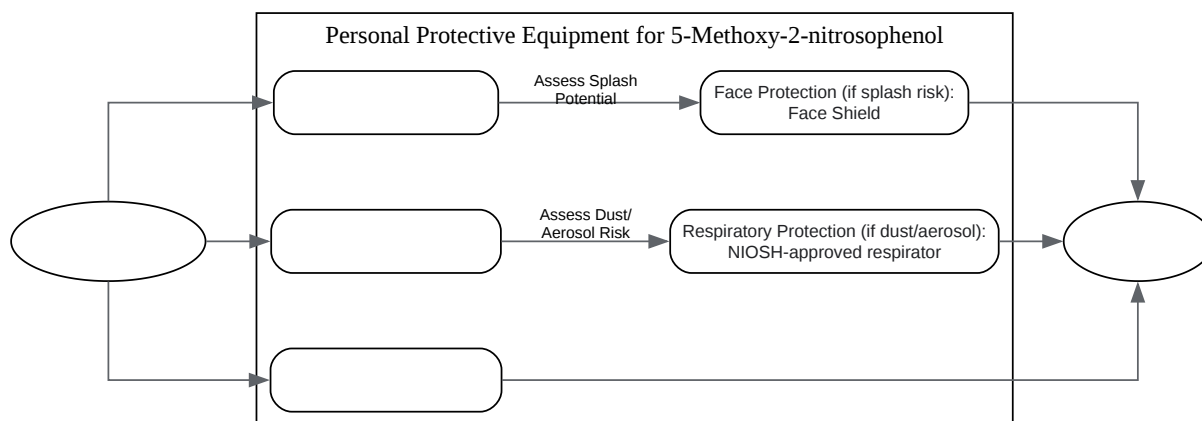
- Chemical Fume Hood: All handling of **5-Methoxy-2-nitrosophenol** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[2]

- Ventilation: Ensure adequate general laboratory ventilation to supplement the local exhaust of the fume hood.[3][4]
- Eyewash Stations and Safety Showers: These must be readily accessible in the immediate work area.[3]

Personal Protective Equipment (PPE) Protocol:

The following PPE is required for handling **5-Methoxy-2-nitrosophenol**. This protocol is designed to provide comprehensive protection against the known and potential hazards.

- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[1] Given the lack of specific glove breakthrough data for this compound, it is prudent to select gloves resistant to a broad range of chemicals, such as nitrile or neoprene gloves.[2][5] Always inspect gloves for integrity before use and wash hands thoroughly after handling.[6]
- Eye and Face Protection: Chemical safety goggles that meet ANSI Z.87.1 or equivalent standards are mandatory.[5] In situations where there is a risk of splashing, a face shield should be worn in addition to goggles.[5][7]
- Skin and Body Protection: A lab coat must be worn at all times.[2] For procedures with a higher risk of spillage, a chemical-resistant apron should be worn over the lab coat.[8] Ensure that clothing fully covers the body.[1]
- Respiratory Protection: If there is a risk of generating dust or aerosols, or if working with high concentrations, respiratory protection is necessary.[1] A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[2][9]



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Caption: Required PPE for handling **5-Methoxy-2-nitrosophenol**.

Step-by-Step Handling and Operational Plan

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring safety.

Preparation and Weighing:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area within the chemical fume hood by lining it with absorbent, disposable bench paper.
- Weighing: If weighing the solid compound, do so within the fume hood to contain any dust. Use a tared container to minimize transfer steps.

Solution Preparation:

- Solvent Addition: Slowly add the desired solvent to the solid **5-Methoxy-2-nitrosophenol**. Be mindful of any potential for exothermic reactions, although none are specifically documented.

- **Mixing:** Use magnetic stirring or gentle swirling to dissolve the compound. Avoid vigorous shaking that could create aerosols.

Reactions and Work-up:

- **Reaction Setup:** Conduct all reactions within the fume hood. Ensure that reaction vessels are securely clamped.
- **Monitoring:** Monitor the reaction for any signs of unexpected changes in temperature or pressure.
- **Quenching and Extraction:** Perform quenching and extraction procedures with care to avoid splashes. Vent separatory funnels frequently and away from the face.

Decontamination and Disposal Plan

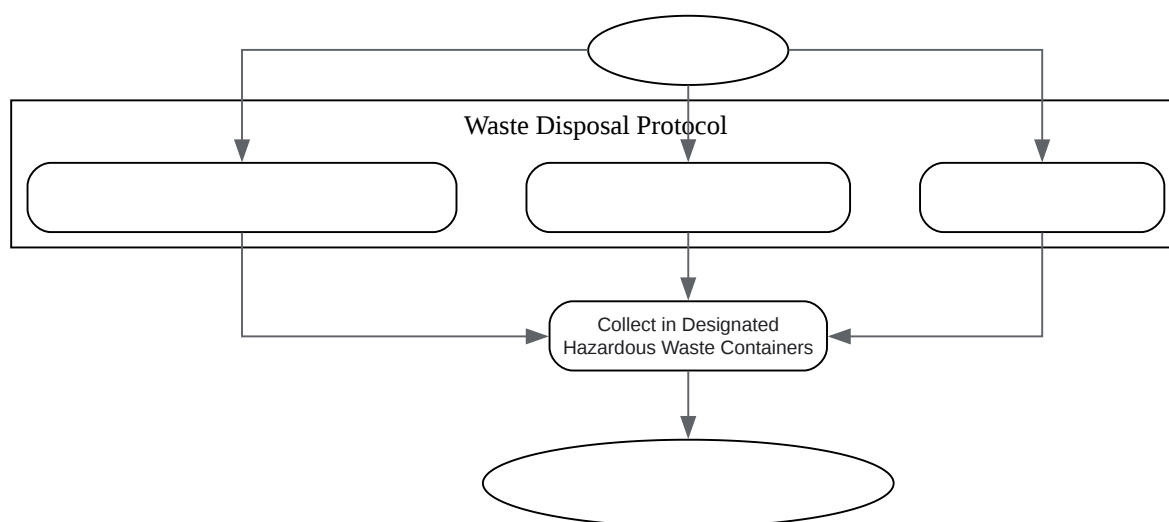
Proper decontamination and disposal are critical to prevent environmental contamination and accidental exposure.

Decontamination Procedures:

- **Personnel Decontamination:** In case of skin contact, immediately wash the affected area with plenty of soap and water.^[1] For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so.^[1] Seek medical attention if irritation persists.^[1]
- **Equipment Decontamination:** Decontaminate glassware and equipment by rinsing with an appropriate solvent (e.g., ethanol or acetone) followed by washing with soap and water.^[10] All rinsate should be collected as hazardous waste.
- **Work Area Decontamination:** At the end of each work session, wipe down the work area within the fume hood with a suitable solvent and then with soap and water. Dispose of all cleaning materials as hazardous waste. For nitrosamines, a 1:1 solution of hydrobromic acid and acetic acid has been used for decontamination, and UV light can also degrade them.^[11] While **5-Methoxy-2-nitrosophenol** is not a nitrosamine, these methods may be considered for robust decontamination protocols, though their efficacy for this specific compound is not established.

Waste Disposal:

- Chemical Waste: All solid and liquid waste containing **5-Methoxy-2-nitrosophenol** must be disposed of as hazardous waste.[12] Do not pour waste down the drain.[1]
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The rinsed containers can then be disposed of according to institutional guidelines.
- PPE Disposal: Contaminated gloves, bench paper, and other disposable materials should be collected in a designated hazardous waste container.



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Caption: Waste disposal workflow for **5-Methoxy-2-nitrosophenol**.

Emergency Procedures

In the event of an emergency, follow these procedures:

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.^{[1][13]}
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.^{[6][13]} Seek medical attention.^[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[3][6]} Seek immediate medical attention.^[1]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water.^[1] Seek immediate medical attention.^[6]
- Spill: For small spills within a fume hood, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. For larger spills, evacuate the area and contact your institution's environmental health and safety department.

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